

Technical Support Center: Co 102862 & DMSO Stock Solutions

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Compound of Interest

Compound Name: Co 102862

Cat. No.: B1669277

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This technical support center provides researchers, scientists, and drug development professionals with essential guidance on utilizing **Co 102862**, with a focus on minimizing dimethyl sulfoxide (DMSO) toxicity in experimental settings.

Frequently Asked Questions (FAQs)

Q1: What is **Co 102862** and what is its mechanism of action?

A1: **Co 102862**, also known as V102862, is a potent and broad-spectrum, state-dependent blocker of mammalian voltage-gated sodium channels (VGSCs).^{[1][2][3]} Its primary mechanism of action involves preferential binding to the inactivated state of these channels.^{[1][3][4]} This state-dependent inhibition makes it a valuable tool for studying neuronal excitability and for investigating potential therapeutic applications in conditions like epilepsy.^{[1][3]}

Q2: What is the recommended solvent for **Co 102862**?

A2: **Co 102862** is soluble in DMSO, with a reported solubility of 100mM.^[4] DMSO is the recommended solvent for preparing high-concentration stock solutions.

Q3: What are the general recommendations for using DMSO in cell culture?

A3: While DMSO is a versatile solvent, it can be toxic to cells at high concentrations.^[5] It is generally recommended to keep the final concentration of DMSO in your cell culture medium below 0.5%.^[5] Many cell lines can tolerate up to 1% DMSO without significant cytotoxicity, but

sensitive cell lines, especially primary neurons, may be affected at concentrations as low as 0.1%.[\[5\]](#)[\[6\]](#) It is crucial to determine the specific tolerance of your cell line to DMSO.

Q4: How should I prepare a stock solution of **Co 102862** in DMSO?

A4: To prepare a stock solution, dissolve the powdered **Co 102862** in 100% sterile DMSO to achieve the desired high concentration (e.g., 10 mM or 100 mM). Ensure the compound is fully dissolved by vortexing. For long-term storage, it is recommended to aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles and store at -20°C or -80°C. When preparing your working solution, dilute the DMSO stock directly into your pre-warmed cell culture medium.

Troubleshooting Guides

Issue 1: Precipitation of **Co 102862** upon dilution in aqueous media.

- Potential Cause: "Crashing out" of the hydrophobic compound when the high-concentration DMSO stock is diluted into the aqueous cell culture medium.
- Troubleshooting Steps:
 - Reduce Final Concentration: Your desired final concentration of **Co 102862** may exceed its aqueous solubility. Try lowering the final concentration.
 - Serial Dilution: Instead of a single large dilution, perform serial dilutions of your DMSO stock in pre-warmed (37°C) culture medium.[\[2\]](#)
 - Slow Addition & Mixing: Add the **Co 102862** stock solution dropwise to the culture medium while gently vortexing or swirling to ensure rapid and even dispersion.[\[2\]](#)
 - Sonication: Brief sonication of the final working solution in a water bath sonicator can help to redissolve small precipitates. However, be cautious as this may affect the compound's stability.
 - Increase Serum Concentration: If using a low-serum or serum-free medium, consider that serum proteins can sometimes help to solubilize hydrophobic compounds.

Issue 2: Observed cytotoxicity is higher than expected.

- Potential Cause 1: The final DMSO concentration is too high for your specific cell line.
- Troubleshooting Steps:
 - Perform a DMSO Dose-Response Curve: Before treating with **Co 102862**, expose your cells to a range of DMSO concentrations (e.g., 0.05% to 2%) to determine the maximum non-toxic concentration for your specific cell line and experiment duration.
 - Recalculate Dilutions: Double-check your calculations to ensure the final DMSO concentration is within the tolerated range.
- Potential Cause 2: Off-target effects of **Co 102862**.
- Troubleshooting Steps:
 - Use a Structurally Unrelated Sodium Channel Blocker: If a different sodium channel blocker with a distinct chemical structure produces a similar effect, it is more likely an on-target effect.[\[7\]](#)
 - Control Cell Lines: Use cell lines that do not express the target sodium channel subtype. If the cytotoxic effect persists, it is likely an off-target effect.[\[7\]](#)
 - Dose-Response Analysis: On-target effects should correlate with the known potency of **Co 102862** for sodium channels. Off-target effects may occur at different concentration ranges.[\[7\]](#)

Issue 3: Inconsistent or loss of **Co 102862** activity.

- Potential Cause: Degradation of the **Co 102862** stock solution.
- Troubleshooting Steps:
 - Proper Storage: Ensure your DMSO stock solution is stored in small, single-use aliquots at -20°C or -80°C to minimize freeze-thaw cycles.
 - Fresh Preparations: Prepare fresh working dilutions from a new aliquot of the stock solution for each experiment.

- Avoid Prolonged Exposure to Light and Heat: Protect the stock and working solutions from excessive light and heat.

Data Presentation

Table 1: Summary of DMSO Cytotoxicity in Various Cell Lines

Cell Line	Cell Type	Assay	Duration of Exposure	Tolerated DMSO Concentration (No significant toxicity)	IC50 for DMSO	Citation(s)
SH-SY5Y	Human Neuroblastoma	MTT/Trypan Blue	24 - 72 hours	< 1%	~2% (after 24h)	[4][8]
Primary Neurons	Rodent	CCK-8/Microscopy	12 - 48 hours	≤ 0.25%	≥ 0.5% showed marked disruption	[6]
Primary Astrocytes	Rodent	CCK-8/Microscopy	12 - 48 hours	≤ 1.00%	≥ 5.00% reduced viability	[6]
K562	Human Myeloid Leukemia	MTT	24 - 72 hours	< 2%	2.52 - 3.70%	[6]
HL-60	Human Promyelocytic Leukemia	MTT	24 - 72 hours	< 2%	1.97 - 5.78%	[6]
HCT-116	Human Colorectal Carcinoma	MTT	24 - 72 hours	< 2%	2.84 - 3.28%	[6]
Apical Papilla Cells	Human	MTT	24h - 7 days	0.5%	5% was cytotoxic at all time points	[9]
Jurkat	Human T-cell Leukemia	MTT/Trypan Blue	24 - 72 hours	< 2%	≥ 2% showed	[10]

					significant cytotoxicity	
Molt-4	Human T-cell Leukemia	MTT/Trypan Blue	24 - 72 hours	< 2%	≥ 2% showed significant cytotoxicity	[10]

Note: The tolerated concentration and IC50 values for DMSO can vary significantly between cell lines and experimental conditions. It is highly recommended to perform a dose-response experiment for your specific cell line.

Experimental Protocols

Protocol 1: Determining the Maximum Tolerated DMSO Concentration using an MTT Assay

This protocol outlines the steps to determine the non-toxic concentration range of DMSO for your specific cell line.

- Cell Seeding:
 - Seed your cells in a 96-well plate at a predetermined optimal density.
 - Incubate for 24 hours to allow for cell attachment.
- Preparation of DMSO Dilutions:
 - Prepare a series of DMSO dilutions in your complete cell culture medium. A suggested range is from 0.05% to 5% (v/v).
 - Include a "medium only" control (0% DMSO).
- Cell Treatment:
 - Carefully remove the old medium from the wells.
 - Add 100 µL of the respective DMSO dilutions to each well. Include at least three replicate wells for each concentration.

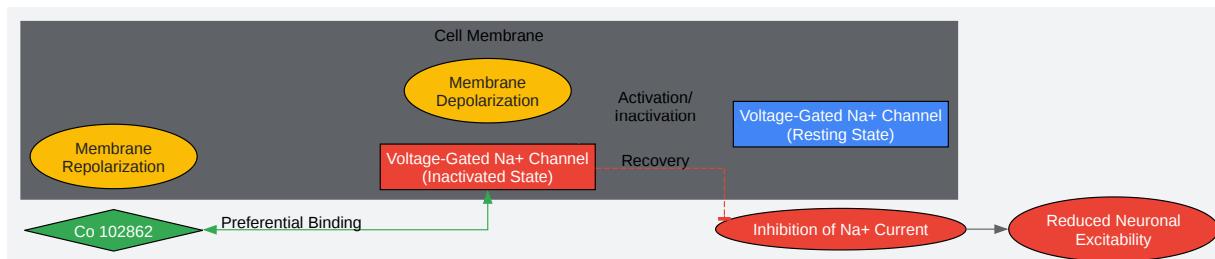
- Incubate the plate for the desired experimental duration (e.g., 24, 48, or 72 hours).
- MTT Assay:
 - Add 10 µL of MTT solution (5 mg/mL in PBS) to each well.
 - Incubate for 4 hours at 37°C.
 - Carefully remove the medium containing MTT.
 - Add 100 µL of DMSO to each well to dissolve the formazan crystals.
 - Shake the plate gently for 10 minutes.
- Data Acquisition and Analysis:
 - Measure the absorbance at 570 nm using a microplate reader.
 - Calculate the percentage of cell viability for each DMSO concentration relative to the "medium only" control (100% viability).
 - Plot the cell viability against the DMSO concentration to determine the maximum concentration that does not significantly reduce cell viability.

Protocol 2: Preparation of **Co 102862** Stock and Working Solutions

- Preparation of 10 mM **Co 102862** Stock Solution in DMSO:
 - Molecular Weight of **Co 102862**: 273.26 g/mol
 - Weigh out 2.73 mg of **Co 102862** powder.
 - Add 1 mL of sterile, anhydrous DMSO.
 - Vortex thoroughly until the compound is completely dissolved.
 - Aliquot into smaller, single-use volumes (e.g., 20 µL) in sterile microcentrifuge tubes.
 - Store at -20°C or -80°C for long-term storage.

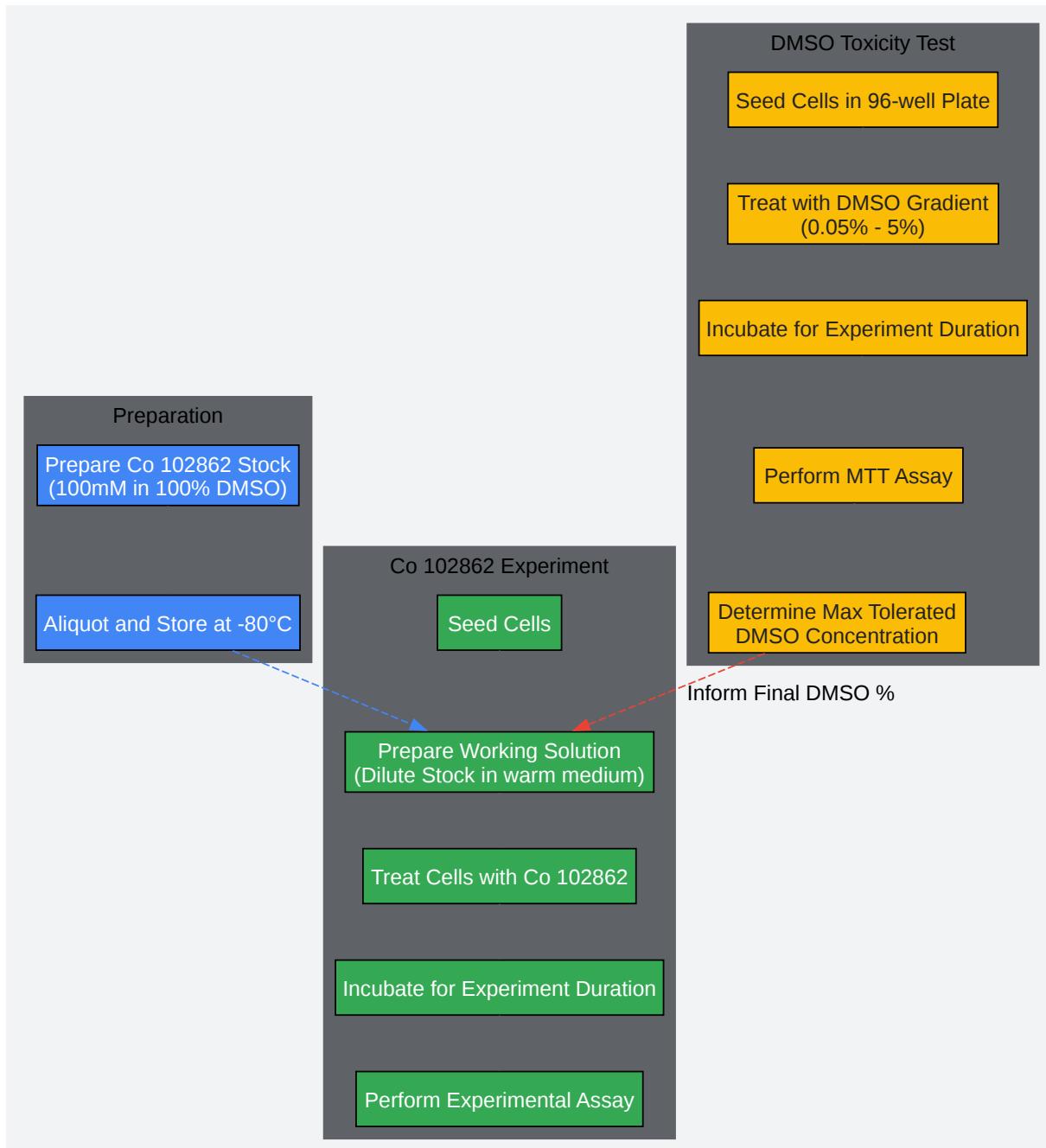
- Preparation of a 10 μ M Working Solution of **Co 102862** (Example):
 - Thaw a single aliquot of the 10 mM **Co 102862** stock solution at room temperature.
 - To prepare a 10 μ M working solution in 10 mL of cell culture medium, a 1:1000 dilution is required.
 - Add 10 μ L of the 10 mM stock solution to 9.99 mL of pre-warmed (37°C) cell culture medium.
 - The final DMSO concentration will be 0.1%.
 - Mix gently by inverting the tube or by gentle pipetting.
 - This working solution is now ready to be added to your cells.

Visualizations

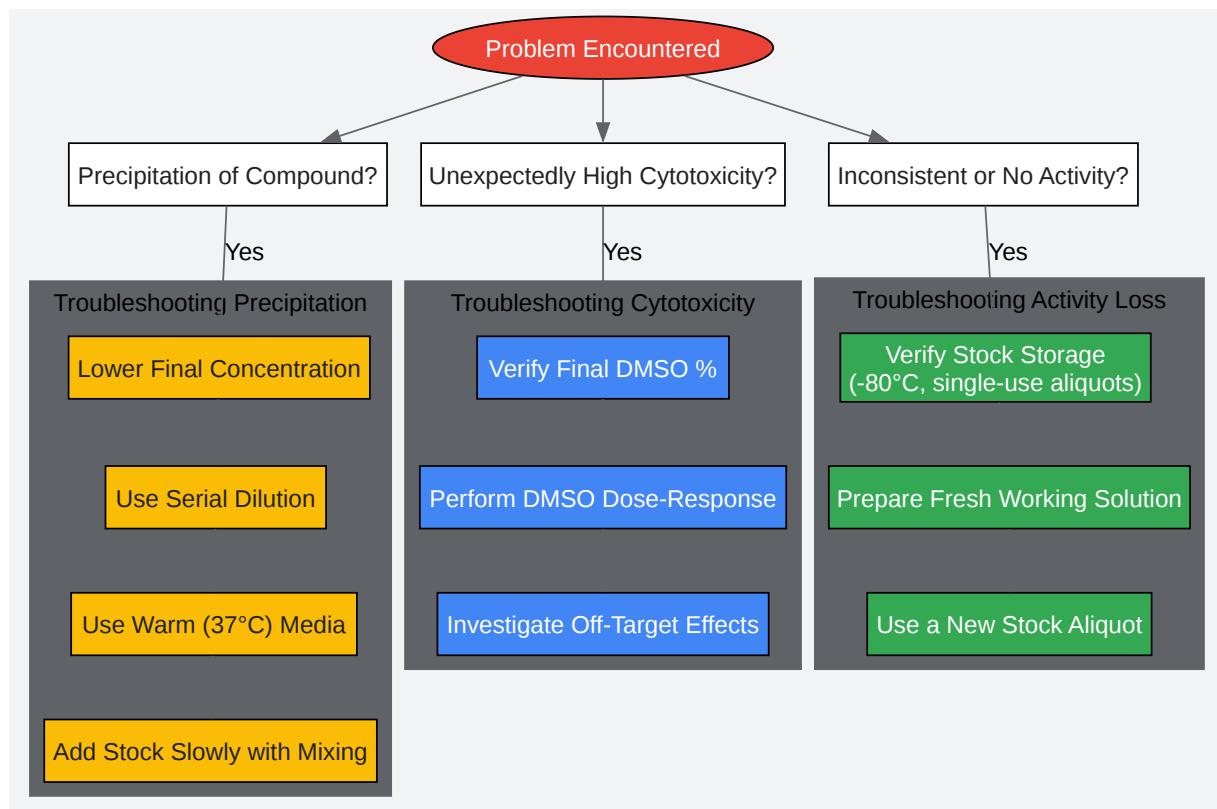


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Caption: Mechanism of action of **Co 102862**.

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Caption: Workflow for minimizing DMSO toxicity.



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Caption: Troubleshooting decision tree.

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